

# Technical Support Center: Optimizing PM6:Y6 Blend Ratios

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers and scientists working on optimizing the blend ratio of the donor-acceptor pair PM6:Y6 in organic solar cells.

#### **Troubleshooting Guide**

This guide addresses common issues encountered during the optimization of PM6:Y6 blend ratios and provides potential solutions.

# Troubleshooting & Optimization

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Issue	Potential Cause(s)	Troubleshooting Steps
Low Power Conversion Efficiency (PCE)	- Suboptimal PM6:Y6 blend ratio Poor active layer morphology Inefficient charge extraction High charge recombination.	- Vary the Blend Ratio:  Systematically vary the weight ratio of PM6:Y6 (e.g., 1:1, 1:1.2, 1.2:1). A 1:1 or 1:1.2 ratio is often found to be optimal.[1][2]- Optimize Annealing Temperature:  Experiment with post-deposition thermal annealing.  Temperatures around 100°C for 10 minutes are a good starting point.[3]- Use Additives: Introduce a solvent additive like 1-chloronaphthalene (CN) or 1,8-diiodooctane (DIO) to the blend solution (typically 0.5-1% by volume) to improve morphology.[4][5]- Check Film Thickness: The optimal active layer thickness is typically around 100-140 nm.
Low Short-Circuit Current (Jsc)	- Poor light absorption Inefficient exciton dissociation Unbalanced charge transport.	- Verify Blend Ratio: An optimal blend ratio ensures balanced absorption Improve Morphology: Use additives and thermal annealing to create a well-defined interpenetrating network for efficient charge separation and transport Consider Ternary Blends: Introducing a third component can sometimes enhance light absorption and improve charge transport.

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Low Open-Circuit Voltage (Voc)	- Energy level mismatch High non-radiative recombination.	- Control Morphology: A well- ordered morphology can minimize energy loss pathways Ternary Approach: Incorporating a wide-band-gap amorphous acceptor can increase the Voc Minimize Defects: Exposure to ambient air can create defects; process devices in an inert atmosphere where possible.
Low Fill Factor (FF)	- High series resistance Low shunt resistance Unbalanced electron and hole mobilities.	- Optimize Blend Ratio and Additives: Fine-tuning the blend ratio and using additives can lead to more balanced charge mobilities Annealing: Thermal annealing can improve molecular packing and charge transport Check Electrode Interfaces: Ensure good contact between the active layer and the charge transport layers.
Poor Device Stability and Reproducibility	- Morphological instability under thermal stress Degradation due to air/moisture exposure Batch- to-batch variations in materials.	- Thermal Annealing: While beneficial, excessive annealing can lead to phase separation Encapsulation: Properly encapsulate devices to prevent degradation from environmental factors Material Characterization: Be aware of potential variations in molecular weight and purity between different batches of PM6 and Y6.



#### Frequently Asked Questions (FAQs)

Q1: What is the most commonly reported optimal blend ratio for PM6:Y6?

A1: Several studies have reported that a PM6:Y6 weight ratio of 1:1 or 1:1.2 often yields the best photovoltaic performance. However, the optimal ratio can be influenced by processing conditions such as the choice of solvent, additives, and annealing temperature.

Q2: How does the blend ratio affect the morphology of the active layer?

A2: The blend ratio is a critical parameter in controlling the bulk heterojunction (BHJ) morphology. An optimized ratio facilitates the formation of an interpenetrating network of donor and acceptor domains, which is essential for efficient exciton dissociation and charge transport. Deviations from the optimal ratio can lead to large, pure domains or poorly mixed regions, both of which can hinder device performance.

Q3: What is the role of solvent additives in optimizing PM6:Y6 blends?

A3: Solvent additives, such as 1-chloronaphthalene (CN) and 1,8-diiodooctane (DIO), are often used to fine-tune the active layer morphology. They can influence the aggregation of PM6 and Y6 during film formation, leading to a more favorable nanoscale phase separation and improved device performance.

Q4: What is the effect of thermal annealing on PM6:Y6 solar cells?

A4: Thermal annealing after deposition of the active layer can improve the crystallinity and molecular packing of the donor and acceptor materials. This can lead to enhanced charge mobility and a higher fill factor. However, excessive annealing can cause large-scale phase separation, which is detrimental to device performance.

Q5: Can the performance of PM6:Y6 devices be improved by using a ternary blend?

A5: Yes, introducing a third component (a second donor or acceptor) into the PM6:Y6 blend can be an effective strategy to improve performance. A carefully selected third component can enhance light absorption, improve charge transport, and increase the open-circuit voltage.

## **Experimental Protocols**



# Standard Device Fabrication Protocol for PM6:Y6 Solar Cells (Spin-Coating)

This protocol outlines a general procedure for fabricating inverted PM6:Y6 organic solar cells.

- Substrate Preparation:
  - Patterned indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
  - The cleaned ITO substrates are then treated with UV-ozone for 15-20 minutes.
- Electron Transport Layer (ETL) Deposition:
  - A solution of ZnO nanoparticles is spin-coated onto the ITO substrate, followed by annealing at a specified temperature (e.g., 150°C for 20 minutes).
- Active Layer Preparation and Deposition:
  - PM6 and Y6 are dissolved in a suitable solvent, such as chloroform (CF) or o-xylene, at a specific concentration (e.g., 14 mg/mL total).
  - The desired PM6:Y6 weight ratio (e.g., 1:1.2) is prepared.
  - If used, a solvent additive (e.g., 0.5% v/v 1-chloronaphthalene) is added to the solution.
  - The solution is stirred, typically overnight, in an inert atmosphere (e.g., a nitrogen-filled glovebox).
  - The active layer solution is spin-coated onto the ETL.
- Thermal Annealing:
  - The substrates with the active layer are then thermally annealed on a hotplate at a specific temperature (e.g., 100-110°C) for a set duration (e.g., 10 minutes).
- Hole Transport Layer (HTL) and Electrode Deposition:



- A hole transport layer, such as MoO₃, is thermally evaporated on top of the active layer.
- Finally, a metal electrode (e.g., Ag or Al) is thermally evaporated to complete the device.

#### **Quantitative Data Summary**

The following tables summarize the photovoltaic performance of PM6:Y6 solar cells under different blend ratios and processing conditions as reported in the literature.

Table 1: Effect of PM6:Y6 Blend Ratio on Photovoltaic Performance

PM6:Y6 Ratio	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)
1:1	0.84	26.42	77.65	17.23
Data extracted				
from a				
representative				
study.				
Performance can				
vary with				
fabrication				
conditions.				

Table 2: Influence of a Third Component on PM6:Y6 Ternary Solar Cells

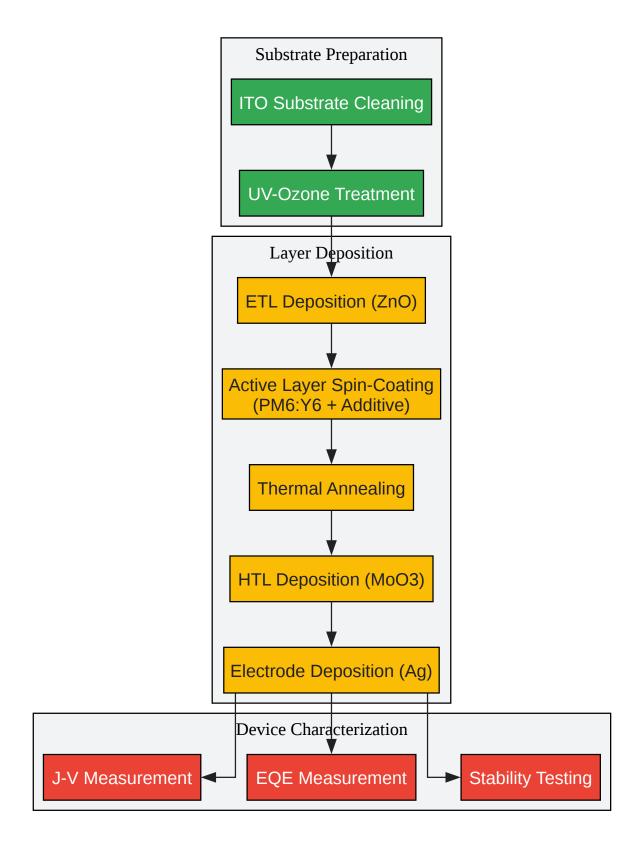


Blend Composition	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)
PM6:Y6 (Binary)	0.843	25.36	78.32	16.74
PM6:Y6:ITC6-IC (Ternary)	-	-	-	17.46
PM6:Y6:IO-4CI (Ternary)	0.894	-	75.58	17.49
"-" indicates data not specified in the source.				

### **Visualizations**

**Experimental Workflow for PM6:Y6 Device Fabrication** 



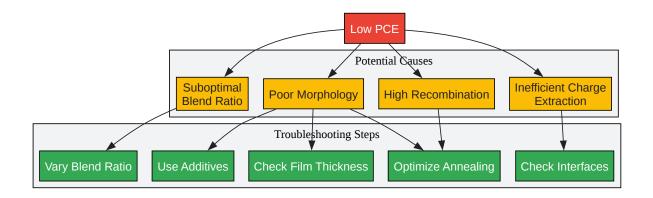


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Caption: Workflow for the fabrication and characterization of PM6:Y6 organic solar cells.



#### **Logical Relationship for Troubleshooting Low PCE**



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Caption: Troubleshooting logic for addressing low Power Conversion Efficiency (PCE).

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• To cite this document: BenchChem. [Technical Support Center: Optimizing PM6:Y6 Blend Ratios]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612146#optimizing-the-blend-ratio-of-pm6-y6]

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